Application Note: High-Purity Recrystallization of 2-Bromo-N-methyl-4-nitroaniline

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Compound of Interest	
Compound Name:	*2-bromo-N-methyl-4-nitroaniline*
CAS No.:	*6911-88-2*
Cat. No.:	*B183058*

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Executive Summary

2-bromo-N-methyl-4-nitroaniline is a critical intermediate in the synthesis of disperse dyes and pharmaceutical pharmacophores. Its synthesis—typically via the bromination of N-methyl-4-nitroaniline—often yields a crude product contaminated with unreacted starting material (N-methyl-4-nitroaniline) and the over-brominated side product (2,6-dibromo-N-methyl-4-nitroaniline).

This guide details a binary solvent recrystallization protocol using Ethanol/Water, selected for its ability to selectively precipitate the target monobrominated species while retaining polar impurities in the mother liquor. A secondary single-solvent method using Methanol is provided for rapid throughput.

Key Physical Properties:

- CAS Number: 6911-88-2[1][2][3]
- Molecular Formula: C

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H

BrN

O

[4][5]

- Molecular Weight: 231.05 g/mol [6]
- Target Melting Point: 112–114 °C (Lit. value for pure isolate) [1]
- Appearance: Yellow to brownish-yellow crystalline solid

Impurity Profile & Solvent Selection Logic

The purification strategy is dictated by the solubility differentials between the target and its specific impurities.

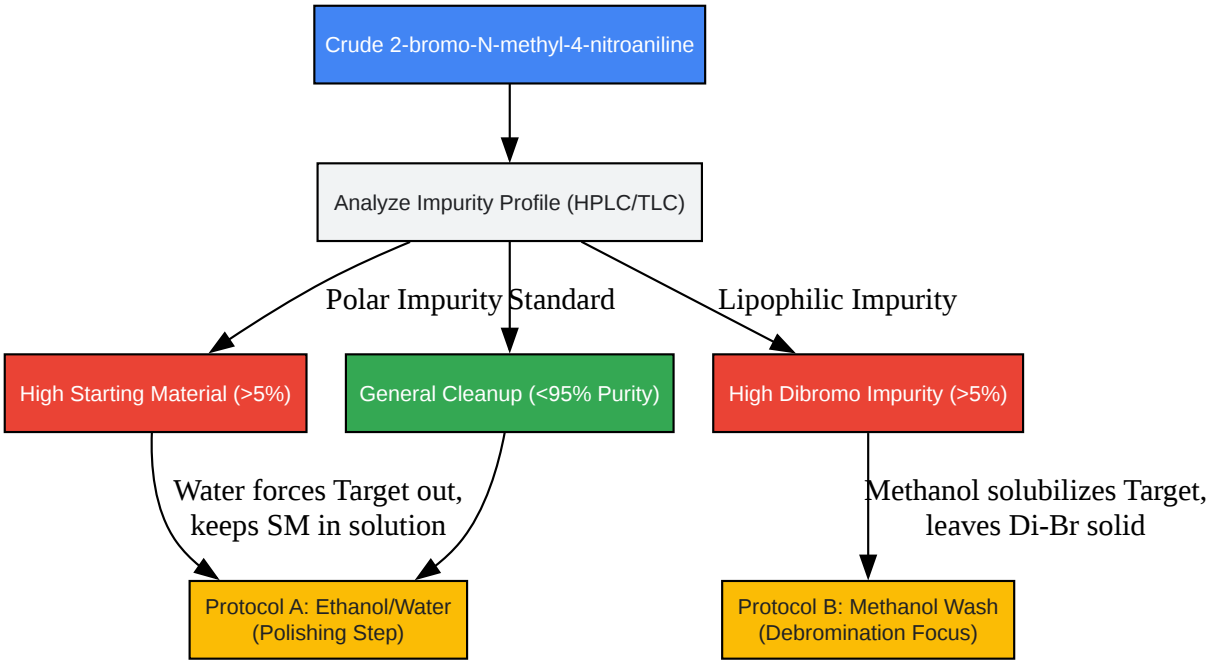
Compound	Structure Note	Polarity	Solubility Profile (Alcohols)
Target (2-Br)	Monobromo, N-methyl	Moderate	High @ Boiling, Low @ Ambient
Impurity A (SM)	N-methyl-4-nitroaniline	High (No Br)	High (Hard to crystallize out)
Impurity B (2,6-Di-Br)	Dibromo, N-methyl	Low (Lipophilic)	Low (Precipitates first)

The Engineering Choice: Ethanol/Water (Binary System)

- Ethanol (Solvent): Solubilizes the target and the starting material (SM) effectively at high temperatures.
- Water (Anti-solvent): Increases the polarity of the medium. The target (2-bromo) is less soluble in water than the non-brominated SM but more soluble than the dibromo impurity. Careful titration allows for the "crashing out" of the target while keeping the SM in solution.

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Decision Matrix Flowchart



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Figure 1: Solvent selection logic based on impurity profile. Protocol A is the general recommendation for maximum purity.

Detailed Experimental Protocols

Protocol A: Binary Solvent Recrystallization (Ethanol/Water)

Best For: Removal of unreacted N-methyl-4-nitroaniline and general purification. Target Yield: 85–90%

Materials

- Crude **2-bromo-N-methyl-4-nitroaniline** (10.0 g)
- Ethanol (Absolute or 95%)

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- Deionized Water
- Activated Carbon (optional, for decolorization)
- Equipment: Round-bottom flask, reflux condenser, magnetic stirrer, heating mantle.

Step-by-Step Procedure

- Dissolution: Place 10.0 g of crude solid in a 250 mL round-bottom flask. Add 60 mL of Ethanol.
- Reflux: Heat the mixture to reflux (approx. 78 °C) with stirring.
  - Observation: The solid should dissolve completely. If not, add Ethanol in 5 mL increments until dissolution is achieved. Do not exceed 100 mL total volume.
- Hot Filtration (Critical): If insoluble black specks (oxidized amines) or undissolved solids (likely inorganic salts or dibromo species) remain, filter the hot solution rapidly through a pre-warmed glass frit or fluted filter paper.
- Anti-Solvent Addition:
  - Maintain the filtrate at near-boiling temperature.
  - Add warm Deionized Water (approx. 60 °C) dropwise via an addition funnel or pipette.
  - Endpoint: Stop adding water when a persistent turbidity (cloudiness) just begins to form and does not disappear upon swirling. This usually occurs at an Ethanol:Water ratio of roughly 2:1 to 1:1.
- Re-solubilization: Add a minimal amount of hot Ethanol (1–2 mL) to just clear the turbidity. The solution is now saturated.
- Crystallization:
  - Remove heat and allow the flask to cool to room temperature slowly (over 1–2 hours). Rapid cooling traps impurities.

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  - Once at room temperature, cool further in an ice-water bath (0–4 °C) for 30 minutes to maximize yield.

- Isolation: Filter the yellow needles using vacuum filtration (Buchner funnel).
- Washing: Wash the filter cake with cold 50% Ethanol/Water mixture (2 x 10 mL).
- Drying: Dry the crystals in a vacuum oven at 40–50 °C for 4 hours.

Protocol B: Single-Solvent Trituration (Methanol)

Best For: Removing highly insoluble over-brominated byproducts (2,6-dibromo species) if they are the major impurity.

- Slurry: Suspend the crude solid in Methanol (5 mL per gram of solid).
- Reflux: Heat to reflux for 15 minutes.
- Hot Filtration: If the dibromo impurity is present in significant amounts, it often remains undissolved (or less soluble) than the target. Filter the hot mixture to remove the undissolved solids (impurities).
- Cooling: Cool the filtrate to crystallize the target compound.
- Isolation: Filter and dry as above.

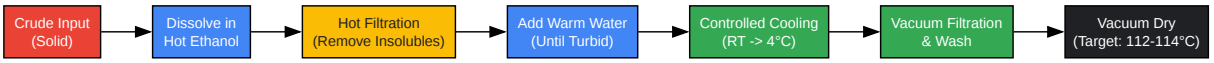
Process Validation & Quality Control

To ensure the protocol was successful, the isolated product must be validated against the following specifications.

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Test	Method	Acceptance Criterion	Notes
Appearance	Visual	Yellow crystalline solid	Dark orange/brown indicates oxidation.
Melting Point	Capillary	112–114 °C [1]	Broad range (>2°C) implies solvent entrapment or impurity.
Purity	HPLC (UV @ 254 nm)	> 98.0%	Column: C18. Mobile Phase: ACN/Water (Gradient).
Identity	1H-NMR (DMSO-d6)	Consistent structure	Check for N-Me doublet at ~2.8 ppm.

Workflow Diagram



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Figure 2: Operational workflow for the Ethanol/Water recrystallization protocol.

Troubleshooting & Safety

Common Issues

- Oiling Out: If the product separates as an oil rather than crystals, the solution is likely too concentrated or cooled too fast.
  - Fix: Re-heat to dissolve the oil, add a small amount of Ethanol, and cool very slowly with vigorous stirring. Seeding with a pure crystal helps significantly.
- Color Retention: If crystals remain dark brown, the impurity is likely oxidized aniline species.

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- Fix: Repeat Protocol A but add Activated Carbon (5 wt%) during the reflux step (Step 2) and filter it out during the Hot Filtration (Step 3).

Safety Hazards[4][8][9]

- Toxicity: Nitroanilines are toxic by inhalation and skin contact.[7] They can cause methemoglobinemia. Always work in a fume hood.
- Flammability: Ethanol and Methanol are highly flammable. Use spark-proof heating mantles, not open flames.

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